

literature review of *Spodoptera littoralis* sex pheromones

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Compound of Interest

Compound Name: *(E,E)-tetradeca-9,11-dienyl acetate*

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Composition of the *Spodoptera littoralis* Sex Pheromone

The female-produced sex pheromone of *Spodoptera littoralis* is a complex blend of several acetate compounds. The precise composition and ratio of these components can vary depending on the geographic origin of the moth strain.^{[1][2]} The major component, (Z,E)-9,11-tetradecadienyl acetate, is known to be sufficient to attract males and elicit the initial stages of mating behavior.^{[3][4]} However, the minor components play a crucial role in modulating the male's full behavioral sequence.

Table 1: Reported Sex Pheromone Components of *Spodoptera littoralis*

Compound Name	Abbreviation	Relative Amount (%) - Strain 1[5] [6]	Electrophysiologic al Activity (EAG)[5] [6]
(Z,E)-9,11-Tetradecadienyl acetate	Z9E11-14:Ac	66%	Major response
(Z)-9-Tetradecenyl acetate	Z9-14:Ac	12%	Active
(E)-11-Tetradecenyl acetate	E11-14:Ac	11%	Active
Tetradecyl acetate	14:Ac	2%	Active
(Z)-11-Tetradecenyl acetate	Z11-14:Ac	9%	Active
(Z,E)-9,12-Tetradecadienyl acetate	Z9E12-14:Ac	Not always present	Active

| (E,E)-10,12-Tetradecadienyl acetate | E10E12-14:Ac | Identified in glands | Not electrophysiologically active |

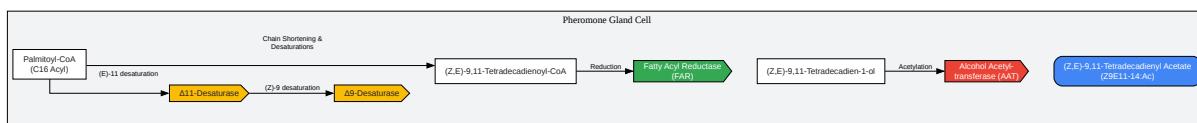
Pheromone Biosynthesis

The biosynthesis of the acetate pheromone components in *S. littoralis* begins with common fatty acid metabolism. The primary precursor is palmitic acid (a C16 fatty acid).[7][8] A series of enzymatic steps, including desaturation, chain-shortening, reduction, and acetylation, converts this precursor into the final volatile pheromone molecules.[1][2][9] The process is primarily regulated by a Pheromone Biosynthesis Activating Neuropeptide (PBAN).[8]

The key steps for the major component, Z9E11-14:Ac, are believed to be:

- Synthesis/Modification of Palmitic Acid: The pathway starts with the C16 saturated fatty acyl precursor.

- Desaturation: A specific $\Delta 11$ -desaturase enzyme introduces a double bond at the 11th position, followed by a $\Delta 9$ -desaturase.[8]
- Reduction: The carboxyl group of the fatty acyl precursor is reduced to an alcohol.
- Acetylation: An acetyltransferase enzyme catalyzes the final step, adding an acetyl group to form the acetate ester.[1][2]



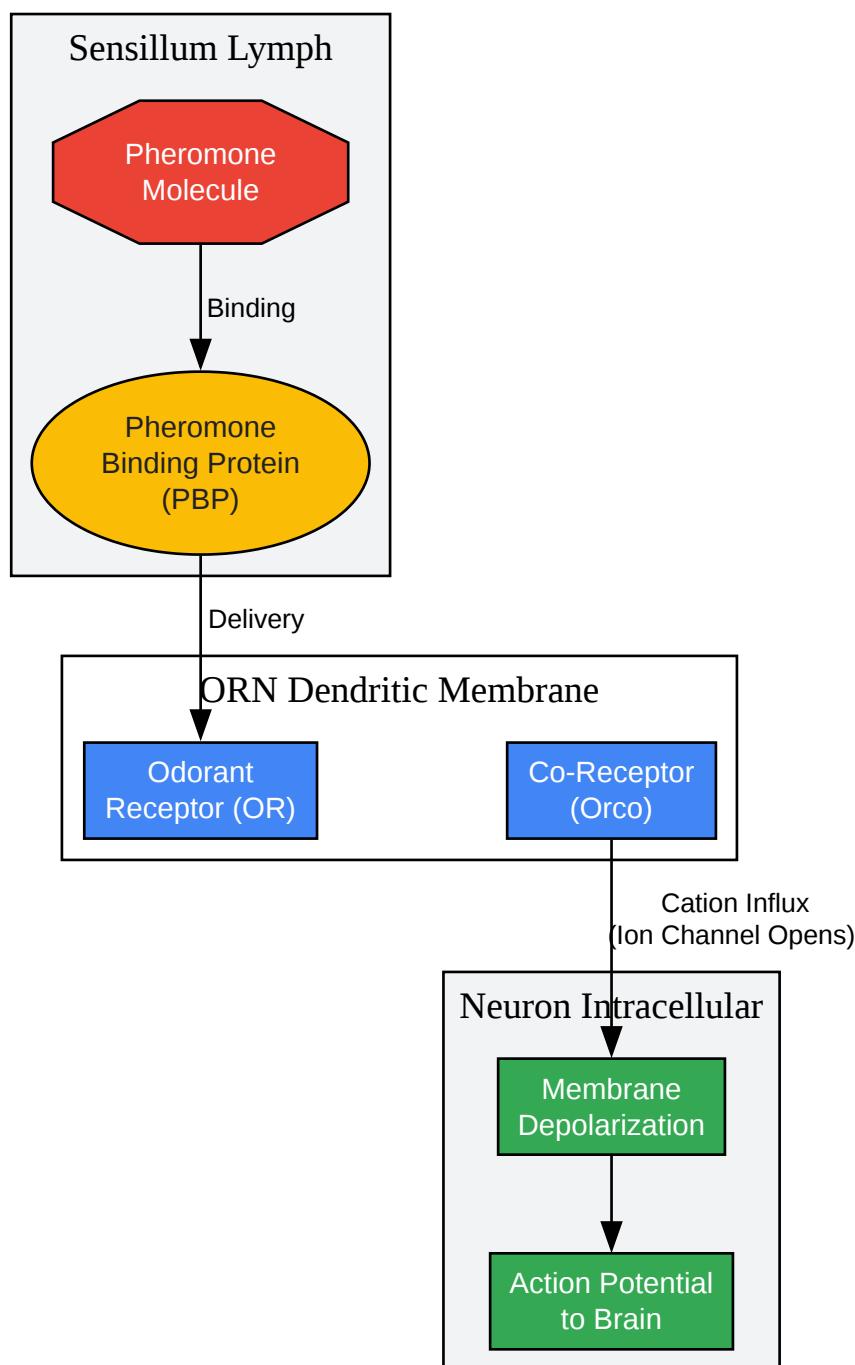
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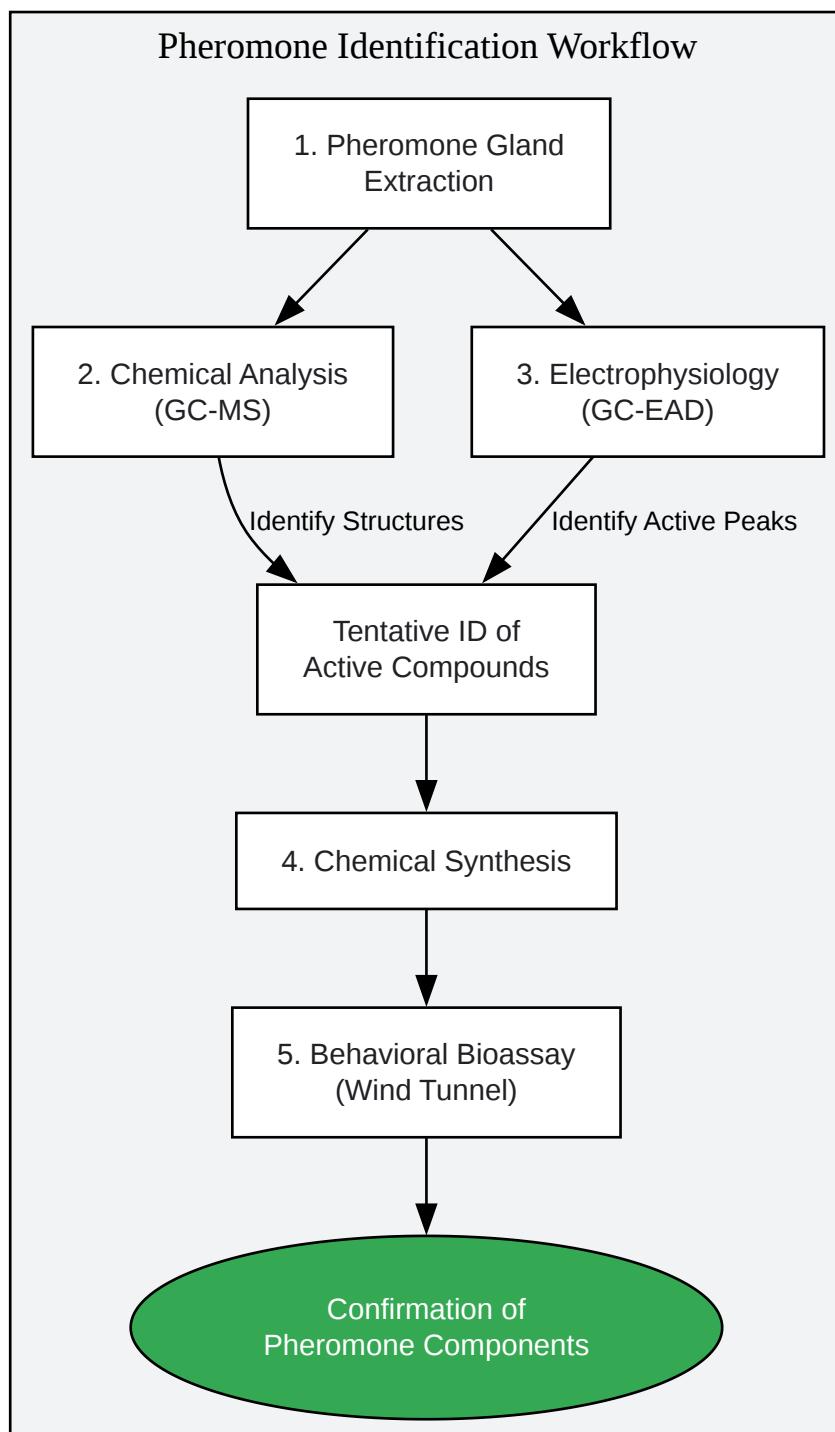
Caption: Biosynthetic pathway of the major sex pheromone component in *S. littoralis*.

Pheromone Perception and Signal Transduction

Male *S. littoralis* detect pheromones via specialized olfactory receptor neurons (ORNs) housed within long sensilla trichodea on their antennae. When pheromone molecules enter the sensillum lymph, they are bound by Pheromone Binding Proteins (PBPs), which transport them to odorant receptors (ORs) on the dendritic membrane of the ORNs.

The binding of a pheromone molecule to an OR triggers a conformational change, opening an ion channel (formed by the OR and its co-receptor, Orco). This leads to an influx of cations, depolarization of the neuron, and the generation of an action potential. This signal is then transmitted to the antennal lobe of the moth's brain for processing.





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